

# Safety and handling guidelines for 4-Aminotetrahydrofuran-3-ol

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Aminotetrahydrofuran-3-ol

Cat. No.: B138653

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An In-depth Technical Guide to the Safe Handling of **4-Aminotetrahydrofuran-3-ol**

## Section 1: Chemical Identification and Properties

**4-Aminotetrahydrofuran-3-ol** is a substituted heterocyclic compound incorporating both an amine and an alcohol functional group.<sup>[1][2]</sup> Its structure presents a unique combination of chemical properties that necessitate careful handling. It is primarily used as a building block in medicinal chemistry and drug development.<sup>[3][4]</sup> Understanding its fundamental properties is the first step in establishing a safe laboratory workflow.

The compound exists as different stereoisomers, such as cis and trans, which may have slightly different physical properties but should be handled with the same safety precautions unless specific data indicates otherwise.<sup>[1][5]</sup>

## Chemical Structure

Caption: Chemical structure of **4-Aminotetrahydrofuran-3-ol**.

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **4-Aminotetrahydrofuran-3-ol**. This data is essential for risk assessment, particularly when planning reactions and considering storage conditions.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO <sub>2</sub>	[1][2][5]
Molecular Weight	103.12 g/mol	[1][2][5]
IUPAC Name	4-aminooxolan-3-ol	[1]
CAS Number	144870-96-2 (unspecified stereochemistry)	[1]
Appearance	Off-white to light yellow solid	[4][6]
Boiling Point	~232°C (Predicted)	[6]
Flash Point	~94°C (Predicted)	[6]
pKa	~14.12 (Predicted)	[6]
Storage Temperature	2-8°C, protect from light	[3][4][6]

## Section 2: Hazard Identification and Toxicological Profile

While comprehensive toxicological data for **4-Aminotetrahydrofuran-3-ol** is not readily available, GHS hazard classifications provided by suppliers and the known risks of its structural components—a heterocyclic amine and a tetrahydrofuran ring—form the basis for a robust hazard assessment.[4][5]

### GHS Hazard Classification

The compound is classified with the following hazards based on available data.[4][5][6]

Hazard Class	GHS Code	Statement	Source
Acute Toxicity, Oral	H302	Harmful if swallowed	[5]
Skin Corrosion/Irritation	H315	Causes skin irritation	[6][7]
Skin Sensitization	H317	May cause an allergic skin reaction	[5]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[6][7]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	[6][7]

## Inferred and Potential Hazards

**Peroxide Formation:** The tetrahydrofuran (THF) moiety is a significant structural alert. Ethers like THF are known to form potentially explosive peroxides upon exposure to air and light, especially after prolonged storage.[8][9] Although the presence of an amine can inhibit autoxidation to some extent, it is critical to assume that **4-Aminotetrahydrofuran-3-ol** is a potential peroxide former.[8] Containers should be dated upon receipt and opening, and stored under an inert atmosphere (e.g., nitrogen or argon) away from light.[8][10]

**Amine-Related Hazards:** Aliphatic amines can be corrosive and toxic.[11] They can cause severe irritation or chemical burns to the skin, eyes, and respiratory tract.[12] The amine group imparts a basic character, increasing the risk of corrosive injury upon contact.

## Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining robust engineering controls with appropriate PPE, is mandatory when handling this compound.

### Engineering Controls

- **Chemical Fume Hood:** All handling of **4-Aminotetrahydrofuran-3-ol**, including weighing, transferring, and use in reactions, must be conducted inside a certified chemical fume hood to prevent inhalation of vapors or dust.[\[8\]](#)[\[13\]](#) The sash should be kept as low as possible.
- **Ventilation:** The laboratory must be well-ventilated to handle any fugitive emissions.[\[7\]](#)
- **Safety Stations:** A safety shower and eyewash station must be readily accessible and tested regularly.[\[13\]](#)

## Personal Protective Equipment (PPE)

The selection of PPE is critical to prevent dermal, ocular, and respiratory exposure.

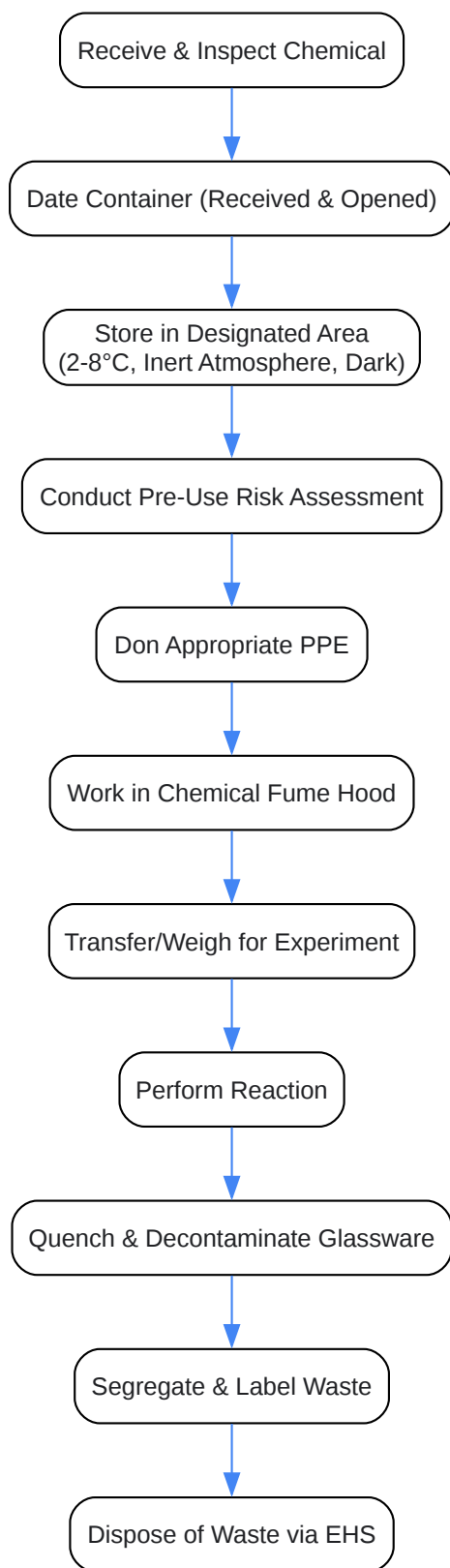
Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors that cause severe eye irritation. <a href="#">[8]</a> <a href="#">[14]</a>
Hand Protection	Chemically resistant gloves (e.g., nitrile).	Prevents skin contact, irritation, and potential sensitization. <a href="#">[13]</a> <a href="#">[15]</a> Gloves must be inspected before use and disposed of properly after handling.
Body Protection	Flame-resistant lab coat, fully buttoned.	Protects skin from accidental splashes. <a href="#">[8]</a> <a href="#">[13]</a>
Footwear	Full-length pants and closed-toed shoes.	Prevents exposure to spills on the lower body and feet. <a href="#">[8]</a>
Respiratory Protection	Not typically required if work is performed in a fume hood. A respirator with an organic vapor cartridge may be necessary for spill cleanup or in case of ventilation failure. <a href="#">[9]</a> <a href="#">[13]</a>	Provides a final line of defense against inhalation hazards. <a href="#">[8]</a>

## Section 4: Safe Handling and Storage Procedures

Adherence to strict protocols for handling and storage is the most effective way to mitigate the risks associated with **4-Aminotetrahydrofuran-3-ol**.

### General Handling Workflow

The following diagram illustrates the standard workflow for handling the compound in a laboratory setting.



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Caption: Standard laboratory workflow for **4-Aminotetrahydrofuran-3-ol**.

## Handling Protocol

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the specific procedure.[\[11\]](#)[\[16\]](#)
- Preparation: Ensure all necessary PPE, spill cleanup materials, and emergency equipment are readily available.
- Inert Atmosphere: When handling, especially after the container has been opened, maintain an inert atmosphere to minimize air exposure and peroxide formation.[\[8\]](#)
- Avoid Contamination: Use clean, designated spatulas and glassware. Avoid contact with incompatible materials such as strong oxidizing agents, acids, and acid chlorides.[\[17\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[8\]](#)[\[18\]](#) Do not eat, drink, or smoke in the laboratory.[\[7\]](#)[\[9\]](#)
- Transport: When moving the chemical, use a secondary container to prevent spills.[\[18\]](#)

## Storage Protocol

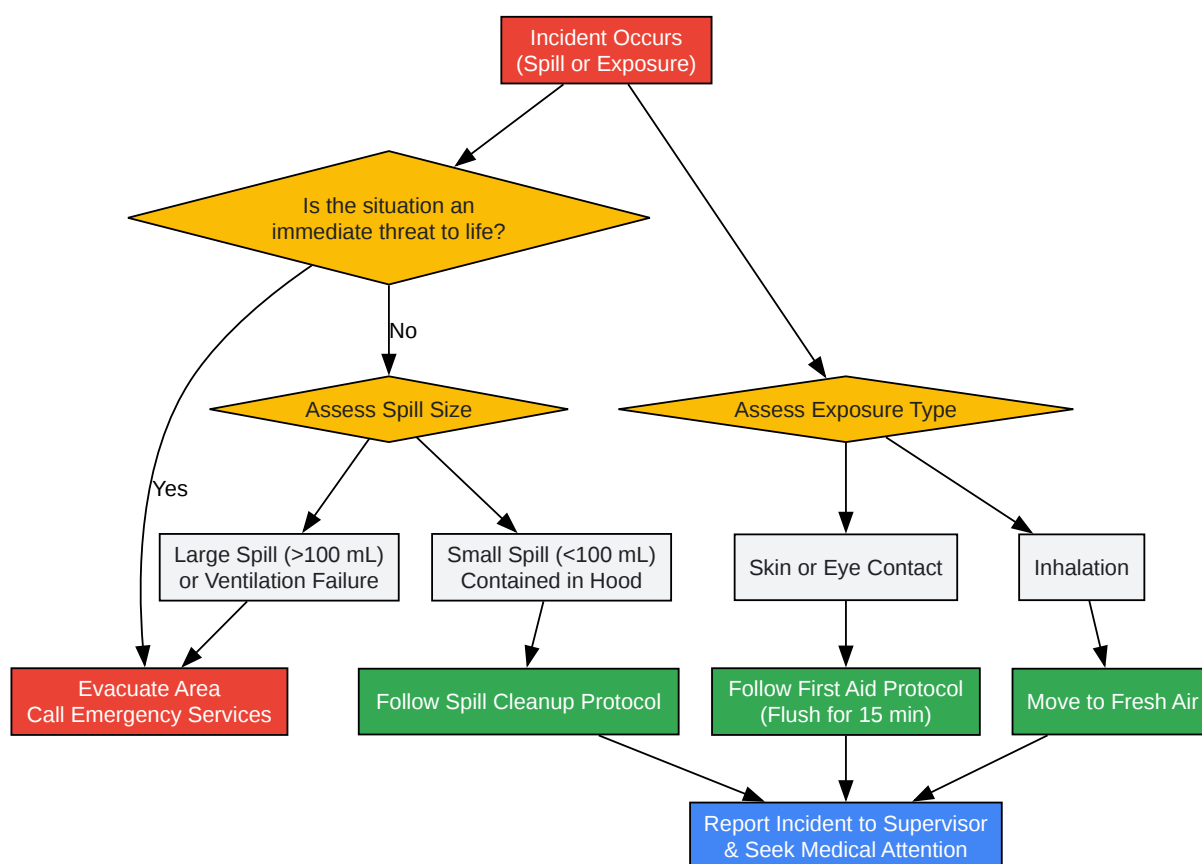
Proper storage is crucial to maintain chemical integrity and prevent the formation of hazardous byproducts.

- Temperature: Store in a refrigerator at the recommended temperature of 2-8°C.[\[3\]](#)[\[6\]](#)
- Atmosphere: Store under an inert gas like nitrogen or argon.[\[8\]](#) Ensure the container is tightly sealed.[\[9\]](#)
- Light: Protect from light to prevent degradation and peroxide formation.[\[3\]](#)
- Segregation: Store away from incompatible materials, particularly strong acids and oxidizing agents.[\[11\]](#)
- Labeling: The storage location should be clearly labeled with hazard warnings, including "Irritant" and "Potential Peroxide Former".[\[8\]](#)

## Section 5: Emergency Procedures

A well-rehearsed emergency plan is essential for responding effectively to accidents.

## Emergency Response Decision Tree



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Caption: Decision tree for responding to spills and exposures.

## Spill Cleanup Protocol (Small Spills)

- Alert Personnel: Alert others in the immediate area.[19]



- **Ensure Safety:** Ensure the spill is contained within a fume hood and that you are wearing appropriate PPE, including double gloves and eye/face protection.[\[19\]](#)
- **Absorb:** Cover the spill with a compatible absorbent material such as vermiculite or cat litter. Do not use paper towels, as they can be reactive.[\[19\]](#)
- **Collect:** Carefully scoop the absorbed material into a designated, labeled hazardous waste container.[\[19\]](#)[\[20\]](#)
- **Decontaminate:** Clean the spill area with a soap and water solution, collecting the cleaning materials as hazardous waste.[\[20\]](#)
- **Report:** Report the spill to the laboratory supervisor and Environmental Health & Safety (EHS).[\[19\]](#)

## First Aid Measures

Immediate and appropriate first aid is critical to minimizing injury.[\[11\]](#)

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids.[\[18\]](#)[\[19\]](#) Remove contact lenses if present and easy to do.[\[9\]](#) Seek immediate medical attention.[\[19\]](#)
- **Skin Contact:** Remove all contaminated clothing while flushing the affected area with soap and water for at least 15 minutes.[\[21\]](#) If irritation or pain persists, seek medical attention.[\[11\]](#)[\[21\]](#)
- **Inhalation:** Move the affected person to fresh air at once.[\[12\]](#)[\[21\]](#) If breathing is difficult or has stopped, provide artificial respiration (avoiding mouth-to-mouth) and seek immediate medical attention.[\[8\]](#)[\[18\]](#)
- **Ingestion:** Do NOT induce vomiting.[\[18\]](#)[\[20\]](#) Rinse the mouth with water and seek immediate medical attention.[\[15\]](#)[\[18\]](#)

## Section 6: Waste Disposal

Chemical waste must be handled and disposed of according to institutional and regulatory guidelines.

## Disposal Protocol

- Neutralization (if required by procedure): Due to the amine functional group, waste streams may be basic. Neutralization should only be performed by trained personnel as part of a defined experimental quenching procedure.[\[13\]](#)
- Segregation: All waste containing **4-Aminotetrahydrofuran-3-ol**, including contaminated absorbents, gloves, and empty containers, must be collected in a dedicated, properly labeled hazardous waste container.[\[20\]](#) Empty containers may retain residue and should be treated as hazardous.[\[8\]](#)
- Labeling: The waste container must be clearly labeled with its full chemical contents.[\[20\]](#) Affix a hazardous waste tag as soon as the first drop of waste is added.[\[20\]](#)
- Storage: Store the sealed waste container in a designated secondary containment area until collection by EHS.[\[20\]](#)
- Disposal: Contact your institution's EHS office to arrange for pickup and proper disposal.[\[19\]](#)

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